

Application Notes and Protocols for MF-095 as a Negative Control

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Compound of Interest

Compound Name: MF-095

Cat. No.: B15583068

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These application notes provide a comprehensive guide for the use of **MF-095** as a negative control in experiments involving the selective Ubiquitin Specific Protease 30 (USP30) inhibitor, MF-094.

Introduction

MF-095 is a crucial tool for researchers studying the effects of USP30 inhibition. It is structurally analogous to the potent and selective USP30 inhibitor, MF-094, but is significantly less active against USP30. This property makes **MF-095** an ideal negative control to distinguish the specific effects of USP30 inhibition from any potential off-target or compound-related effects. The primary application of this control is in studies of mitophagy, a cellular process for the clearance of damaged mitochondria, where USP30 acts as a negative regulator.

Mechanism of Action of the Target: USP30

Ubiquitin Specific Protease 30 (USP30) is a deubiquitinating enzyme (DUB) localized to the outer mitochondrial membrane. Its primary role is to counteract the ubiquitination of mitochondrial proteins. In the context of mitophagy, the E3 ligase Parkin ubiquitinates proteins

on the surface of damaged mitochondria, marking them for degradation. USP30 removes these ubiquitin chains, thereby inhibiting the clearance of dysfunctional mitochondria. Inhibition of USP30, therefore, is a therapeutic strategy to enhance mitophagy and promote cellular health, particularly in neurodegenerative diseases like Parkinson's.

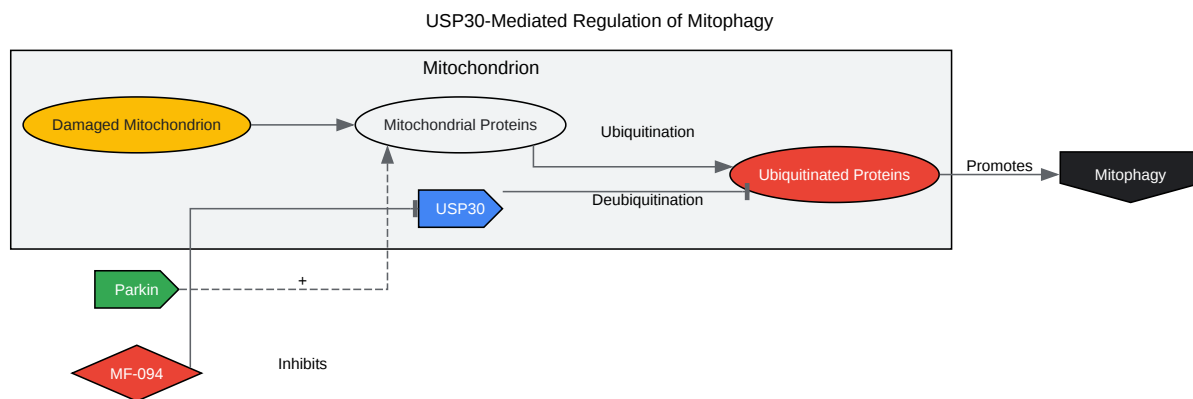
Quantitative Data Summary

The following table summarizes the key quantitative data for MF-094 and its negative control, **MF-095**. This information is essential for designing experiments and interpreting results.

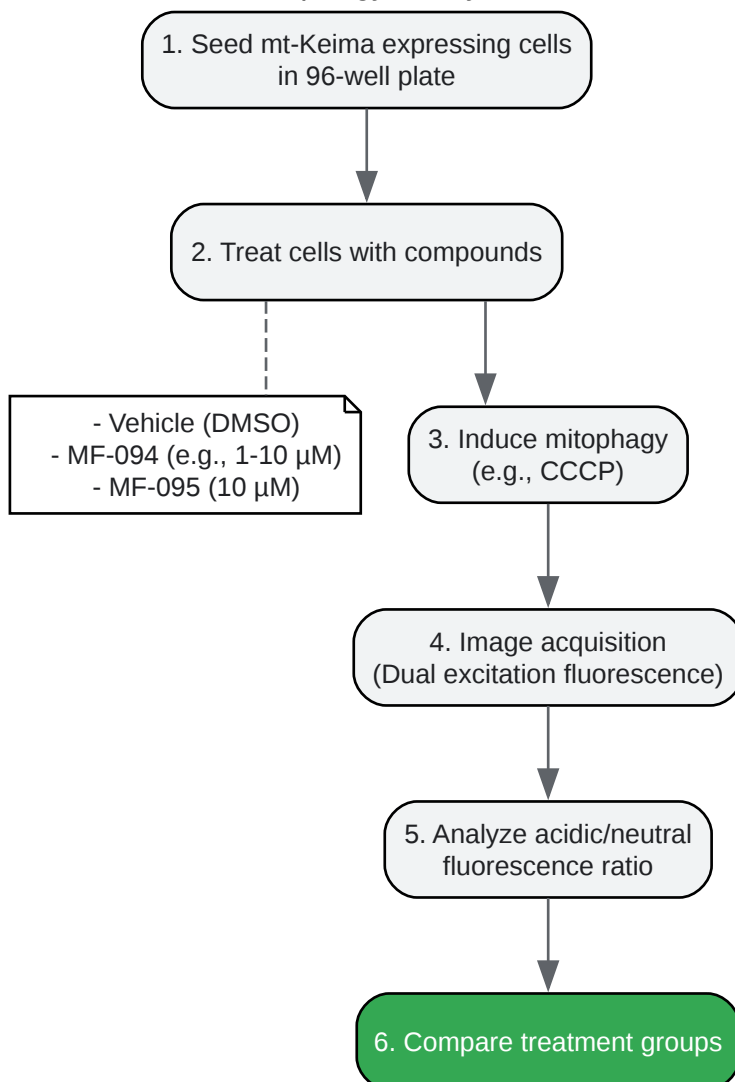
Compound	Target	IC50 (nM)	Recommended Control Concentration (in vitro)	Key Characteristics
MF-094	USP30	120	N/A (Active Compound)	Potent and selective inhibitor of USP30; enhances mitophagy.
MF-095	USP30	> 25,000	10 µM	Structurally related to MF-094 with significantly reduced activity against USP30; ideal negative control.

Signaling Pathway Diagram

The following diagram illustrates the role of USP30 in the mitophagy pathway and the effect of its inhibition by MF-094.



In Vitro Mitophagy Assay Workflow



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